

DNP-NH-PEG4-C2-Boc solubility and stability data

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Compound of Interest

Compound Name: DNP-NH-PEG4-C2-Boc

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An In-depth Technical Guide on the Solubility and Stability of DNP-NH-PEG4-C2-Boc

This guide provides a comprehensive overview of the available data on the solubility and stability of **DNP-NH-PEG4-C2-Boc**, a dinitrophenyl-modified polyethylene glycol compound. The information is intended for researchers, scientists, and professionals in the field of drug development and related scientific disciplines.

Solubility Data

The solubility of a compound is a critical parameter for its handling, formulation, and application in various experimental settings. The following table summarizes the known solubility data for **DNP-NH-PEG4-C2-Boc** in commonly used laboratory solvents. It is important to note that specific quantitative data for this compound is not widely published in peer-reviewed literature; therefore, the data presented is often derived from supplier technical data sheets.



Solvent	Solubility	Remarks
DMSO (Dimethyl Sulfoxide)	Soluble	A common solvent for creating stock solutions of organic molecules.
DMF (Dimethylformamide)	Soluble	Another common organic solvent suitable for creating concentrated stock solutions.
Water	Sparingly soluble	The PEG4 moiety enhances aqueous solubility, but the DNP and Boc groups contribute to its hydrophobicity.
Ethanol	Soluble	Generally soluble in alcohols.
Methanol	Soluble	Similar to ethanol, it is expected to be a good solvent for this compound.

Note: For aqueous applications, it is recommended to first dissolve the compound in a minimal amount of a water-miscible organic solvent like DMSO and then perform a serial dilution into the aqueous buffer of choice.

Stability Profile

The stability of **DNP-NH-PEG4-C2-Boc** is crucial for its storage and use in experiments to ensure the integrity of the results. The stability is influenced by factors such as pH, temperature, and light exposure.



Condition	Stability	Remarks
рН	Stable at neutral pH (6-8). The Boc (tert-Butyloxycarbonyl) protecting group is labile under acidic conditions (pH < 4) and will be cleaved. The amide bond may be susceptible to hydrolysis under strongly basic conditions (pH > 10) over extended periods.	For experiments requiring the integrity of the Boc group, acidic conditions should be avoided.
Temperature	For long-term storage, it is recommended to store the solid compound at -20°C or below, desiccated. Solutions, particularly in aqueous buffers, should be prepared fresh. If storage of a solution is necessary, it should be aliquoted and stored at -80°C to minimize degradation from freeze-thaw cycles.	Elevated temperatures can accelerate the hydrolysis of the amide and carbamate bonds, especially at non-neutral pH.
Light Exposure	While specific photostability data is not readily available, compounds containing aromatic nitro groups, such as the dinitrophenyl group, can be light-sensitive.	It is advisable to protect the solid compound and its solutions from direct light by using amber vials or by wrapping containers in aluminum foil. This will prevent potential photodegradation.

Experimental Protocols

The following are generalized protocols for assessing the solubility and stability of a compound like **DNP-NH-PEG4-C2-Boc**.

Aqueous Solubility Determination (Shake-Flask Method)



- Preparation: Add an excess amount of DNP-NH-PEG4-C2-Boc to a known volume of the aqueous buffer of interest (e.g., PBS, pH 7.4) in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Centrifuge the suspension to pellet the undissolved solid.
- Quantification: Carefully remove an aliquot of the supernatant and determine the
 concentration of the dissolved compound using a suitable analytical method, such as UV-Vis
 spectroscopy (measuring absorbance at the characteristic wavelength for the DNP group) or
 HPLC.
- Calculation: The determined concentration represents the equilibrium solubility of the compound under the tested conditions.

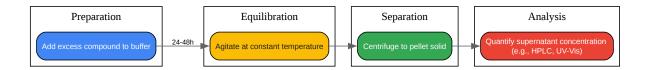
Stability Assessment via HPLC

- Solution Preparation: Prepare a stock solution of **DNP-NH-PEG4-C2-Boc** in an appropriate solvent (e.g., DMSO) and dilute it to a final working concentration in the buffer systems to be tested (e.g., buffers at pH 4, 7.4, and 9).
- Incubation: Incubate the solutions at different temperatures (e.g., 4°C, 25°C, 37°C) and protect them from light.
- Time-Point Analysis: At various time points (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each sample.
- HPLC Analysis: Analyze the aliquots by reverse-phase HPLC with a suitable column and mobile phase. Monitor the elution profile using a UV detector.
- Data Analysis: Quantify the peak area of the parent compound at each time point. The
 degradation of the compound can be determined by the decrease in its peak area over time
 relative to the initial time point (t=0). The appearance of new peaks would indicate the
 formation of degradation products.

Visualizations



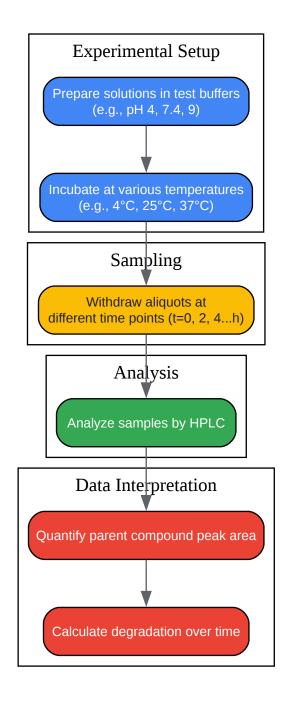
The following diagrams illustrate the logical workflows for the experimental protocols described above.



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Caption: Workflow for solubility determination.





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Caption: Workflow for stability assessment.

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